

N-Nitroso-Desmethyl-Clarithromycin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-clarithromycin*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-nitroso-desmethyl-clarithromycin is a nitrosamine impurity of significant interest in the pharmaceutical industry. As a potential genotoxic and carcinogenic compound, its presence in clarithromycin drug products is strictly monitored and controlled by regulatory agencies worldwide. This technical guide provides a comprehensive overview of the chemical structure, properties, formation, and analytical methodologies related to **N-nitroso-desmethyl-clarithromycin**. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of macrolide antibiotics.

Chemical Structure and Properties

N-nitroso-desmethyl-clarithromycin is a derivative of N-desmethyl-clarithromycin, a metabolite of the macrolide antibiotic clarithromycin. The key structural feature is the addition of a nitroso group ($-N=O$) to the secondary amine of the desmethyl moiety.

Chemical Name: N-((2S,3R,4S,6R)-2-(((3R,4S,5S,6R,7R,9R,11R,12R,13S,14R)-14-Ethyl-12,13-dihydroxy-4-(((2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyltetrahydro-2H-pyran-2-yl)oxy)-7-methoxy-3,5,7,9,11,13-hexamethyl-2,10-dioxooxacyclotetradecan-6-yl)oxy)-3-hydroxy-6-methyltetrahydro-2H-pyran-4-yl)-N-methylnitrous amide.[1][2]

Physicochemical Properties

Quantitative data for **N-nitroso-desmethyl-clarithromycin** is primarily available through computed predictions and from suppliers of analytical standards. Experimentally determined values for properties such as solubility, pKa, and melting point are not widely published.

Property	Value	Source
Molecular Formula	C ₃₇ H ₆₆ N ₂ O ₁₄	[2][3][4]
Molecular Weight	762.9 g/mol	[5]
XLogP3	3.1	[5]
Hydrogen Bond Donor Count	4	[5]
Hydrogen Bond Acceptor Count	16	[5]
Rotatable Bond Count	7	[5]
Topological Polar Surface Area	212 Å ²	[5]
Heavy Atom Count	53	[5]

Note: The data presented above are computed properties and should be used as estimates. For precise analytical work, it is crucial to use a well-characterized reference standard.

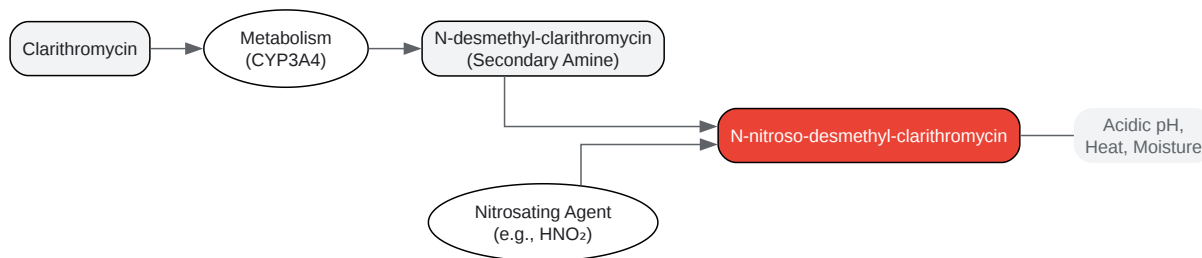
Formation and Toxicology

Formation Pathway

N-nitroso-desmethyl-clarithromycin is not a component of the clarithromycin manufacturing process itself but can form as an impurity under specific conditions.[2] The primary route of formation involves the reaction of N-desmethyl-clarithromycin, a known metabolite and potential impurity or degradant of clarithromycin, with nitrosating agents.[2][6]

This reaction is typically facilitated by:

- Acidic conditions: A low pH environment promotes the formation of nitrous acid from nitrite salts.[7]
- Presence of nitrosating agents: These can include nitrites (NO_2^-) present as impurities in raw materials, excipients, or water.[8]
- Elevated temperatures and moisture: These conditions can accelerate the rate of nitrosation.[6]



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Figure 1. Formation pathway of **N-nitroso-desmethyl-clarithromycin**.

Toxicology and Biological Activity

Currently, there is no publicly available data on the specific signaling pathways affected by **N-nitroso-desmethyl-clarithromycin**. However, as a member of the nitrosamine class of compounds, it is considered a potential mutagen and carcinogen.[9] Nitrosamines are known to exert their toxic effects after metabolic activation by cytochrome P450 (CYP) enzymes, leading to the formation of reactive intermediates that can alkylate DNA.[10] This DNA damage, if not repaired, can lead to mutations and potentially cancer.[9][10] Recent studies on other N-nitroso-drug-related impurities have shown that they can induce mutations in human cell lines.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **N-nitroso-desmethyl-clarithromycin** are not widely available in the public domain and are often proprietary. The following sections provide generalized methodologies based on established procedures for other nitrosamines.

Synthesis of Reference Standard (General Protocol)

The synthesis of **N-nitroso-desmethyl-clarithromycin** for use as a reference standard should be conducted in a well-equipped laboratory with appropriate safety precautions due to the potential toxicity of nitrosamines.

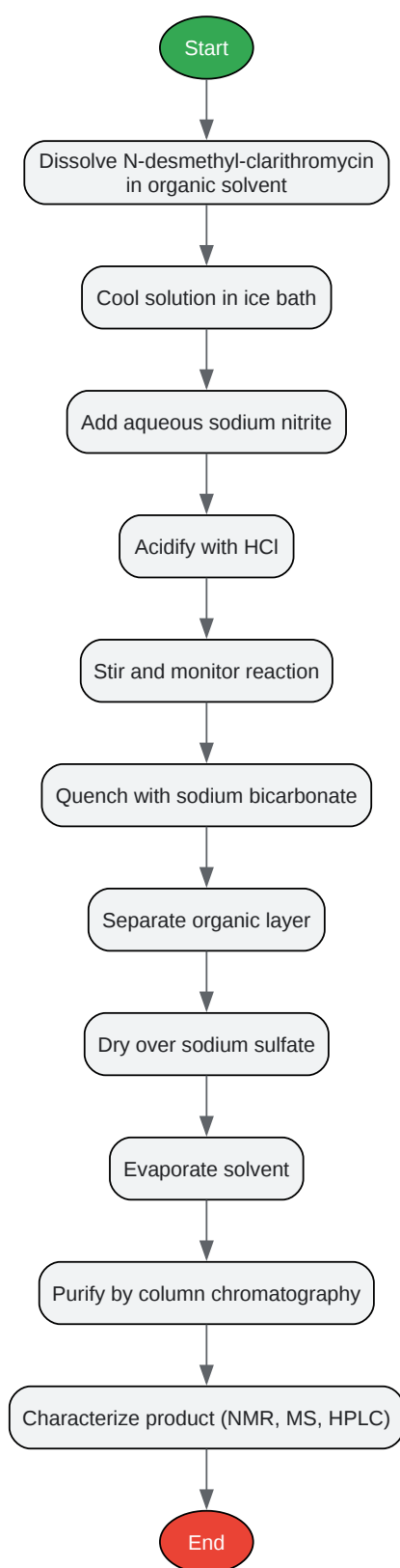
Materials:

- N-desmethyl-clarithromycin
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl) or another suitable acid
- Dichloromethane or other appropriate organic solvent
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Purification system (e.g., column chromatography)

Procedure:

- Dissolve N-desmethyl-clarithromycin in a suitable organic solvent.
- Cool the solution in an ice bath.
- Slowly add an aqueous solution of sodium nitrite.
- Acidify the mixture by the dropwise addition of hydrochloric acid while maintaining the low temperature.

- Allow the reaction to stir for a specified time, monitoring the progress by a suitable technique (e.g., TLC or LC-MS).
- Once the reaction is complete, quench it by adding a saturated sodium bicarbonate solution until the pH is neutral.
- Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product using column chromatography to obtain the pure **N-nitroso-desmethyl-clarithromycin**.
- Characterize the final product thoroughly using techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and HPLC to confirm its identity and purity.



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Figure 2. General workflow for the synthesis of **N-nitroso-desmethoxy-clarithromycin**.

Analytical Method for Quantification (Exemplary LC-MS/MS)

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and selective quantification of nitrosamine impurities in pharmaceutical products.^[2] The following is a hypothetical method that can be used as a starting point for method development.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) or Ultra-High-Performance Liquid Chromatograph (UHPLC)
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions (Starting Point):

- Column: A C18 reversed-phase column with appropriate dimensions and particle size.
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient from a low to high percentage of Mobile Phase B to elute the analyte and separate it from the clarithromycin API.
- Flow Rate: Appropriate for the column dimensions.
- Column Temperature: e.g., 40 °C
- Injection Volume: e.g., 5 µL

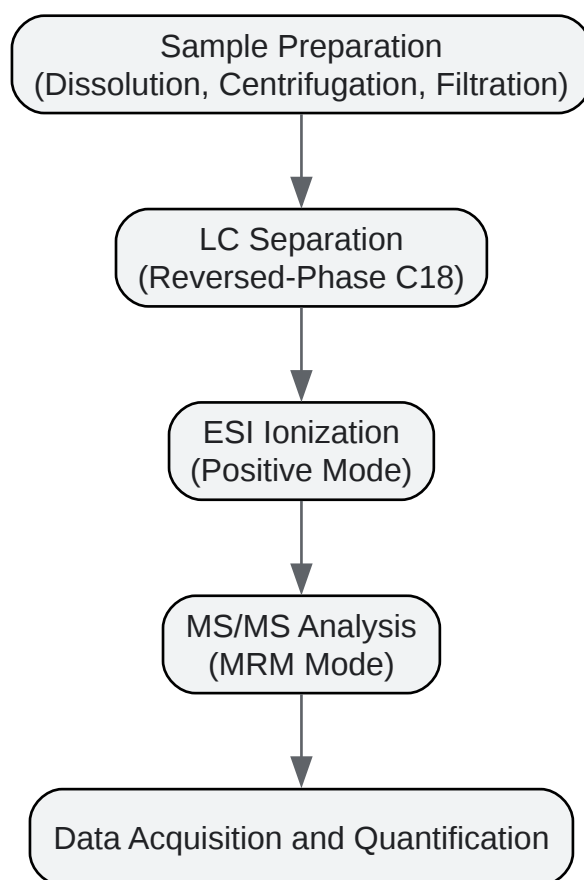
Mass Spectrometric Conditions (Hypothetical):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:

- Precursor Ion (Q1): $[M+H]^+ = m/z\ 763.5$
- Product Ion (Q3): A characteristic fragment ion. A common fragmentation pathway for nitrosamines is the loss of the NO radical (30 Da), which would result in a fragment at $m/z\ 733.5$.^[11] Other fragments may also be present and should be optimized for sensitivity and specificity.
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows to achieve maximum signal intensity.

Sample Preparation:

- Accurately weigh the clarithromycin drug substance or crushed tablets.
- Dissolve in a suitable diluent (e.g., a mixture of methanol and water).
- Vortex and sonicate to ensure complete dissolution.
- Centrifuge to pellet any excipients.
- Filter the supernatant through a 0.22 μm filter before injection.



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Figure 3. General workflow for the analytical determination of **N-nitroso-desmethyl-clarithromycin**.

Regulatory Landscape and Risk Mitigation

The presence of nitrosamine impurities in pharmaceutical products is a major concern for regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA). These agencies have issued guidance for the industry on the assessment and control of nitrosamine impurities.

Key aspects of the regulatory framework include:

- **Risk Assessment:** Manufacturers are required to perform a comprehensive risk assessment to identify the potential for nitrosamine formation in their products.

- Acceptable Intake (AI) Limits: Regulatory bodies have established AI limits for various nitrosamines. For **N-nitroso-desmethyl-clarithromycin**, a specific AI may be determined based on its structural alerts and toxicological data.
- Control Strategies: If a risk of nitrosamine formation is identified, appropriate control strategies must be implemented. This may include:
 - Sourcing of raw materials and excipients with low nitrite content.
 - Modification of the manufacturing process to avoid conditions that favor nitrosation.
 - Inclusion of a specification for the nitrosamine impurity in the drug substance and/or drug product.

Conclusion

N-nitroso-desmethyl-clarithromycin represents a critical quality attribute for clarithromycin-containing drug products. A thorough understanding of its chemical properties, formation pathways, and analytical detection is essential for ensuring patient safety. While specific experimental data and protocols for this particular impurity are not always publicly available, the principles and methodologies outlined in this guide provide a solid foundation for researchers and drug development professionals to address the challenges associated with its control and analysis. Further research into the specific biological activity of **N-nitroso-desmethyl-clarithromycin** is warranted to better understand its toxicological profile.

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